

Flucloxacillin High-Concentration Stock Solutions: Technical Support Center

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Compound of Interest

Compound Name: *Flucloxacillin*

Cat. No.: *B1213737*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preparing and troubleshooting high-concentration stock solutions of **flucloxacillin**.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for preparing high-concentration **flucloxacillin** stock solutions?

A1: The choice of solvent depends on the desired concentration and downstream application. **Flucloxacillin** sodium is freely soluble in water and DMSO, making them excellent choices for high-concentration stocks.^{[1][2][3][4]} It is also soluble in methanol.^[4] Ethanol is a poorer solvent, with a much lower solubility.^{[1][2]} For in vitro studies, DMSO is commonly used, while for many applications, sterile water or PBS is preferred.

Q2: What is the maximum achievable concentration of **flucloxacillin** sodium in common solvents?

A2: The maximum solubility can vary slightly between batches.^[1] However, high concentrations are readily achievable in water and DMSO. Some suppliers report solubilities of 95 mg/mL (199.64 mM) in both water and DMSO.^{[1][2]} Other sources indicate solubility in water can reach 100 mg/mL (210.15 mM), potentially requiring sonication.^[5]

Q3: Are there different forms of **flucloxacillin**? How does this affect solubility?

A3: Yes, **flucloxacillin** sodium can exist in amorphous and crystalline forms (polymorphs).[6] These different forms can exhibit different solubility characteristics.[6][7] For instance, one study noted that "form III" and the amorphous form have higher solubility in water compared to other crystalline forms.[6][7] It is important to be aware of the form you are using, as specified by the supplier, as this can impact dissolution.

Q4: How does pH affect the solubility and stability of **flucloxacillin**?

A4: The stability of **flucloxacillin**, like other β -lactam antibiotics, is pH-dependent. The optimal pH for stability is in the neutral range, approximately pH 6-7.[8][9] Degradation increases at more acidic or alkaline pH values.[9] When dissolving **flucloxacillin** sodium in water, the resulting solution pH is typically between 5.0 and 7.0 for a 10% solution.[10] For long-term stability, especially in aqueous solutions, using a citrate buffer (pH 7.0) can significantly reduce degradation.[9][11]

Q5: What are the recommended storage conditions for **flucloxacillin** stock solutions?

A5: For optimal stability, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at low temperatures.[2] Common recommendations are storage at -80°C for up to 6 months or -20°C for up to 1 month.[2][5][12] Reconstituted solutions in water for injection may be stable for up to 72 hours when refrigerated (below 5°C).[13]

Troubleshooting Guide

Issue: The **flucloxacillin** powder is not dissolving completely.

- Possible Cause 1: Concentration exceeds solubility limit.
 - Solution: Verify the solubility of your specific **flucloxacillin** product in the chosen solvent from the supplier's datasheet. You may need to decrease the concentration or switch to a better solvent like DMSO or water.[1][5]
- Possible Cause 2: Insufficient agitation or time.
 - Solution: Vortex the solution vigorously. If particles persist, gentle warming (e.g., to 37°C) or sonication can aid dissolution, particularly for aqueous solutions.[12]

- Possible Cause 3: Hygroscopic powder.
 - Solution: **Flucloxacillin** sodium powder is hygroscopic.[4][10] Absorbed moisture can affect solubility.[2] Ensure the powder is stored in a desiccator and use fresh, anhydrous solvents (especially important for DMSO) for best results.[2]

Issue: The prepared stock solution shows precipitation after storage.

- Possible Cause 1: Stored at an inappropriate temperature.
 - Solution: Ensure the stock solution is stored at the recommended temperature, typically -20°C or -80°C.[12] If refrigerated, the concentration might be too high for stable storage at 2-8°C.
- Possible Cause 2: Freeze-thaw cycles.
 - Solution: Repeatedly freezing and thawing a stock solution can cause the compound to precipitate. Prepare single-use aliquots to avoid this issue.[2]
- Possible Cause 3: Degradation.
 - Solution: **Flucloxacillin** degrades in aqueous solutions over time, and degradation products may be less soluble.[8][9] This is accelerated by elevated temperatures and non-optimal pH.[8] It is recommended to prepare aqueous solutions fresh.[12] If storage is necessary, use a buffer (e.g., 0.3% w/v citrate buffer, pH 7) to improve stability.[9][11]

Quantitative Data Summary

The solubility of **flucloxacillin** sodium in various laboratory solvents is summarized below. Note that values can vary slightly between different suppliers and batches.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
Water	95 - 100 mg/mL[1][2]	199.6 - 210.15 mM[2]	Freely soluble.[3][4] Sonication may be needed.[5]
DMSO	55 - 100 mg/mL	115.6 - 210.15 mM	Soluble. Use fresh, anhydrous DMSO.[2]
PBS	100 mg/mL	210.15 mM[5]	Sonication may be required for a clear solution.[5]
Ethanol	5 mg/mL[2]	10.5 mM[1][2]	Slightly soluble.[10]
Methanol	Freely Soluble[4][10]	Not specified	-

Molecular Weight of **Flucloxacillin** Sodium: 475.85 g/mol [1][2]

Experimental Protocols

Protocol 1: Preparation of a 100 mg/mL (210 mM) **Flucloxacillin** Stock in Water

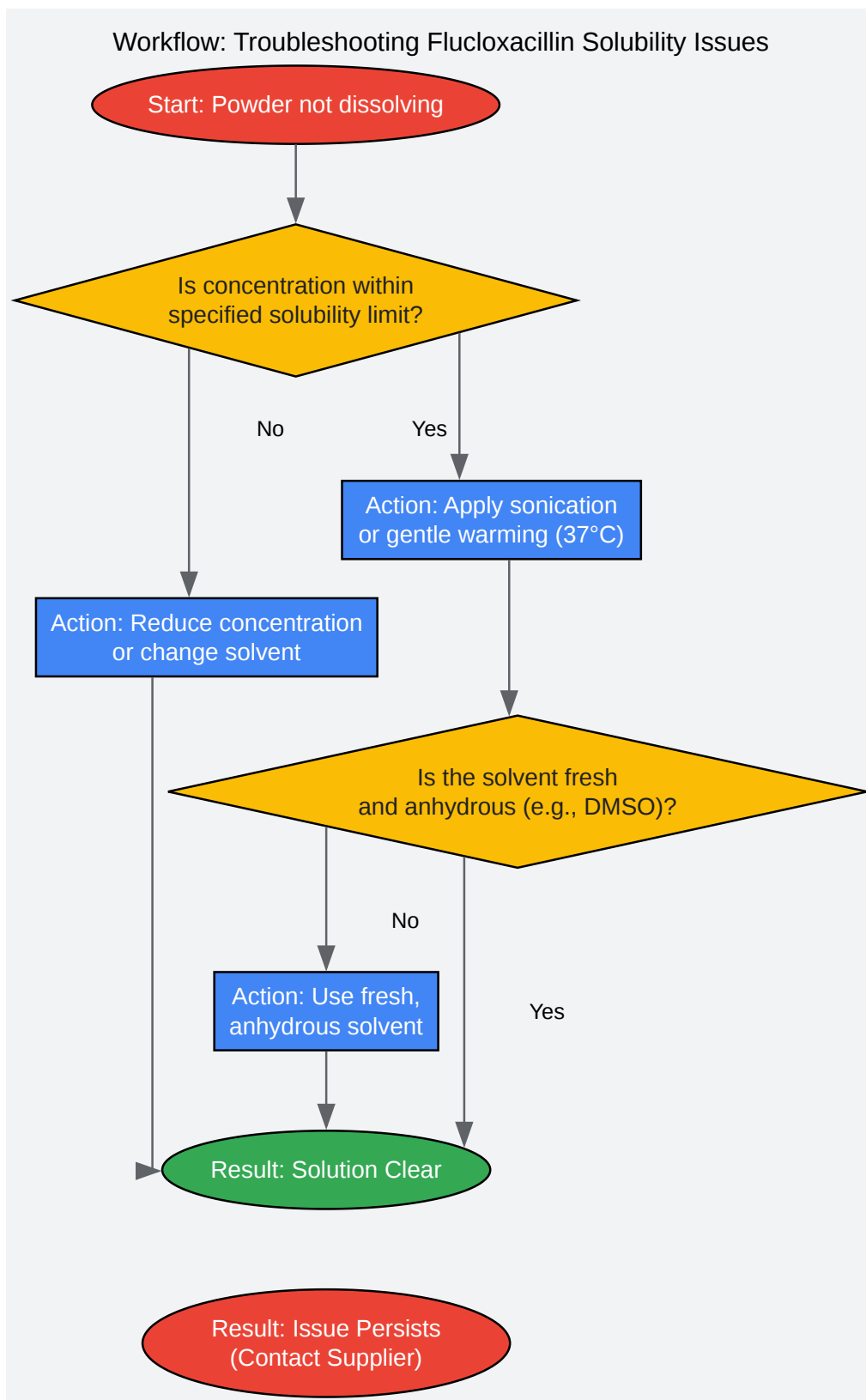
- Preparation: Weigh out the desired amount of **flucloxacillin** sodium powder in a sterile conical tube.
- Reconstitution: Add the calculated volume of sterile, purified water (e.g., Water for Injection) to the powder. For 100 mg of **flucloxacillin** sodium, add water to a final volume of 1 mL.
- Dissolution: Vortex the tube vigorously for 1-2 minutes.
- Troubleshooting: If the powder is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes, or until the solution is clear.[5]
- Sterilization: Sterilize the solution by passing it through a 0.22 µm syringe filter into a new sterile tube.

- Aliquoting and Storage: Dispense the stock solution into single-use, sterile microcentrifuge tubes. Store immediately at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).^{[2][12]}

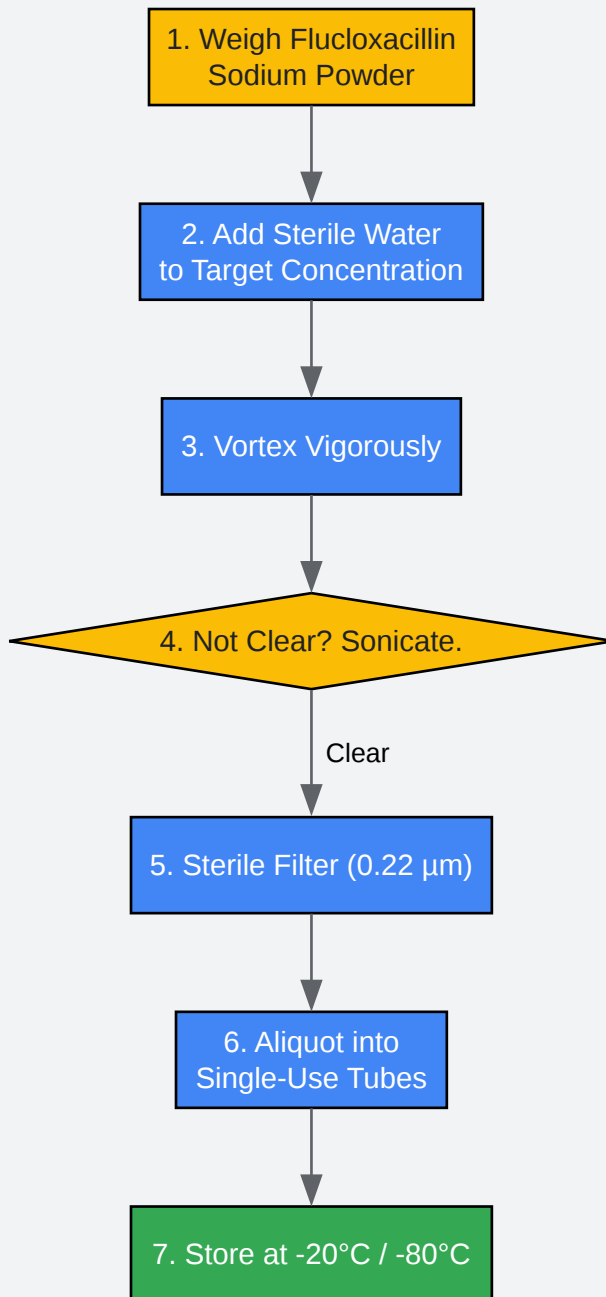
Protocol 2: Preparation of a 100 mg/mL (210 mM) **Flucloxacillin** Stock in DMSO

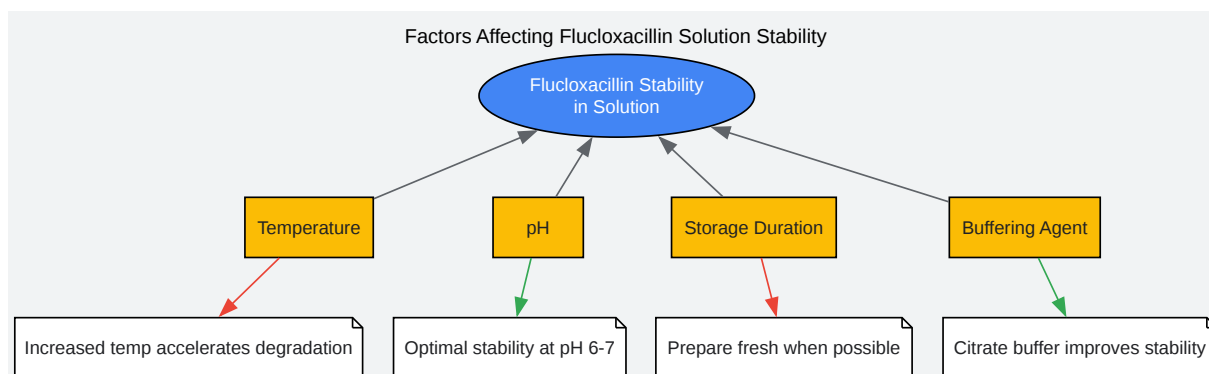
- Preparation: In a sterile environment, weigh out the desired amount of **flucloxacillin** sodium powder into a sterile glass or polypropylene tube.
- Reconstitution: Add the calculated volume of fresh, anhydrous DMSO. For 100 mg of **flucloxacillin** sodium, add DMSO to a final volume of 1 mL.
- Dissolution: Vortex the tube until the powder is completely dissolved. Gentle warming to 37°C can be applied if necessary.
- Aliquoting and Storage: Aliquot the DMSO stock solution into sterile tubes suitable for low-temperature storage. Store desiccated at -20°C or -80°C.

Visual Diagrams



Protocol: High-Concentration Aqueous Stock Preparation





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